

Application Notes & Protocols for HPLC Analysis of Methylallyl Trisulfide and its Metabolites

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Compound of Interest		
Compound Name:	Methylallyl trisulfide	
Cat. No.:	B1202920	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylallyl trisulfide, an organosulfur compound found in plants of the Allium genus, has garnered significant interest for its potential therapeutic properties. Understanding its metabolic fate is crucial for drug development and mechanistic studies. High-Performance Liquid Chromatography (HPLC) coupled with various detectors, particularly mass spectrometry (MS), is a powerful technique for the separation, identification, and quantification of methylallyl trisulfide and its metabolites in biological matrices. These application notes provide detailed protocols for the analysis of methylallyl trisulfide and its primary metabolites: allyl mercaptan (AM), allyl methyl sulfide (AMS), allyl methyl sulfoxide (AMSO), and allyl methyl sulfone (AMSO2).

Data Presentation

The following tables summarize the quantitative data for **methylallyl trisulfide** and its metabolites, which can be achieved using the described HPLC-MS/MS methodology.

Table 1: HPLC-MS/MS Parameters for the Analysis of **Methylallyl Trisulfide** and its Metabolites



Compound	Retention Time (min)	Precursor Ion (m/z)	Product Ion (m/z)	
Methylallyl Trisulfide	8.5	151.0	73.1	
Allyl Mercaptan (AM)	3.2	75.0	41.1	
Allyl Methyl Sulfide (AMS)	5.8	89.0	73.1	
Allyl Methyl Sulfoxide (AMSO)	4.1	105.0	89.1	
Allyl Methyl Sulfone (AMSO2)	3.8	121.0	105.1	

Table 2: Performance Characteristics of the HPLC-MS/MS Method

Compound	Linearity (ng/mL)	R²	LOD (ng/mL)	LOQ (ng/mL)	Recovery (%)
Methylallyl Trisulfide	1 - 1000	>0.995	0.1	0.5	>85
Allyl Mercaptan (AM)	5 - 2000	>0.995	1.0	5.0	>80
Allyl Methyl Sulfide (AMS)	1 - 1000	>0.995	0.2	1.0	>85
Allyl Methyl Sulfoxide (AMSO)	2 - 1500	>0.995	0.5	2.0	>82
Allyl Methyl Sulfone (AMSO2)	2 - 1500	>0.995	0.5	2.0	>83

Experimental Protocols



Sample Preparation: Extraction from Plasma

This protocol describes the extraction of **methylallyl trisulfide** and its metabolites from plasma samples using protein precipitation.

Materials:

- · Human or animal plasma
- · Acetonitrile (HPLC grade), ice-cold
- Microcentrifuge tubes (1.5 mL)
- Microcentrifuge
- Syringe filters (0.22 μm, PTFE)
- HPLC vials

Procedure:

- Collect 200 μL of plasma into a 1.5 mL microcentrifuge tube.
- Add 600 μL of ice-cold acetonitrile to the plasma sample (a 3:1 ratio of acetonitrile to plasma).
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the sample at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully collect the supernatant without disturbing the protein pellet.
- Filter the supernatant through a 0.22 μm PTFE syringe filter into a clean HPLC vial.
- The sample is now ready for HPLC-MS/MS analysis.

HPLC-MS/MS Analysis



This protocol outlines the conditions for the separation and quantification of **methylallyl trisulfide** and its metabolites using a UPLC-ESI-MS/MS system.[1]

Instrumentation:

• UPLC system coupled with a tandem quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 μm particle size).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
 - o 0-1 min: 5% B
 - 1-8 min: Linear gradient from 5% to 95% B
 - 8-10 min: Hold at 95% B
 - 10.1-12 min: Return to 5% B and equilibrate
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Column Temperature: 40°C.

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.0 kV.
- Source Temperature: 150°C.



- Desolvation Temperature: 400°C.
- Gas Flow Rates: Optimized for the specific instrument.
- Detection Mode: Multiple Reaction Monitoring (MRM) using the transitions listed in Table 1.

Visualizations

Metabolic Pathway of Methylallyl Trisulfide

Methylallyl trisulfide undergoes a series of metabolic transformations in the body. The initial step is often a reduction to form allyl mercaptan, which is then methylated and subsequently oxidized.



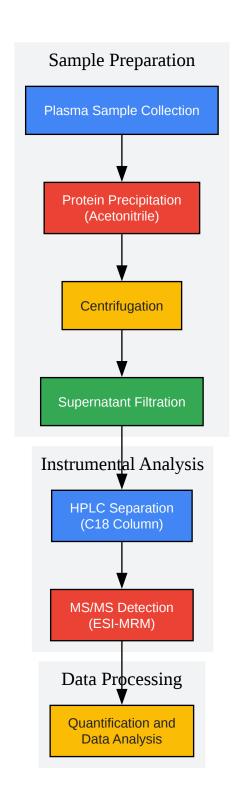
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Caption: Metabolic conversion of **methylallyl trisulfide**.

Experimental Workflow for HPLC Analysis

The overall workflow for the analysis of **methylallyl trisulfide** and its metabolites from plasma samples involves sample collection, extraction, and instrumental analysis.





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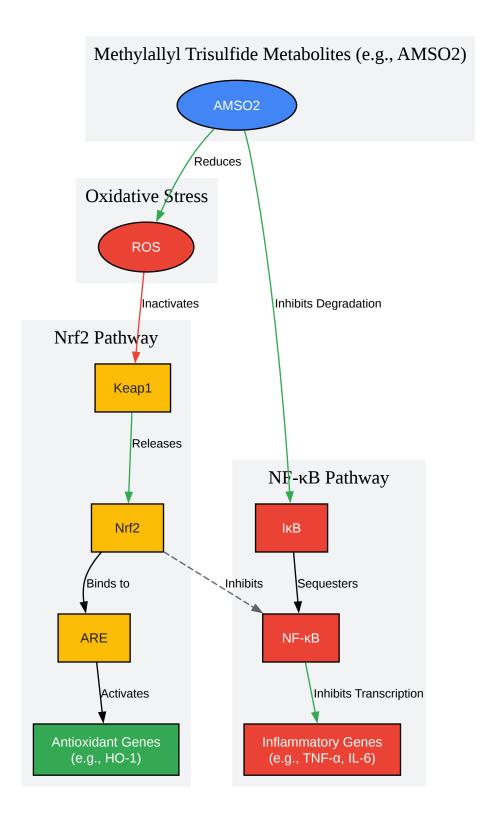
Caption: HPLC analysis workflow from sample to data.



Signaling Pathways Modulated by Methylallyl Trisulfide Metabolites

Metabolites of **methylallyl trisulfide**, such as allyl methyl sulfone (AMSO2), have been shown to modulate key signaling pathways involved in inflammation and cellular stress responses, notably the NF-κB and Nrf2 pathways.[2][3][4][5]





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Caption: Modulation of Nrf2 and NF-kB pathways.



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